

# Physical properties of 2-Ethylhexyl mercaptan

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## Compound of Interest

Compound Name: 2-Ethyl-1-hexanethiol

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An In-depth Technical Guide on the Physical Properties of 2-Ethylhexyl Mercaptan

## Introduction

2-Ethylhexyl mercaptan, also known as **2-ethyl-1-hexanethiol**, is an organosulfur compound with a distinct odor. It is a colorless to pale yellow liquid. This document provides a comprehensive overview of its physical properties, experimental protocols for their determination, and relevant chemical pathways. This guide is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed technical information on this compound.

## Core Physical Properties

The fundamental physical characteristics of 2-Ethylhexyl mercaptan are summarized in the table below. These values are essential for handling, storage, and application of the substance in a laboratory or industrial setting.

Property	Value	Conditions
Molecular Formula	C8H18S	
Molecular Weight	146.3 g/mol	
Appearance	Colorless to pale yellow clear liquid	(est)[1]
Melting Point	-40.00 to -39.00 °C	@ 760.00 mm Hg[1]
Boiling Point	178.00 to 182.00 °C	@ 760.00 mm Hg[1]
Specific Gravity	0.81700 to 0.82700	@ 25.00 °C[1]
Refractive Index	1.45300 to 1.45900	@ 20.00 °C[1]
Vapor Pressure	0.827000 mmHg	@ 25.00 °C (est)[1]
Flash Point	140.00 °F (60.00 °C)	TCC[1]
Solubility	Soluble in alcohol and oils. Insoluble in water (22.93 mg/L @ 25 °C est)	[1]
LogP (o/w)	4.343	(est)[1]

## Experimental Protocols

Accurate determination of physical properties is crucial for the safe and effective use of chemical compounds. Below are detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point of 2-Ethylhexyl mercaptan can be determined using standard laboratory procedures. A common method involves distillation in a well-ventilated fume hood due to the compound's strong odor and potential hazards.

- **Apparatus Setup:** A standard distillation apparatus is assembled, including a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.

- Procedure:
  - A sample of 2-Ethylhexyl mercaptan is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
  - The heating mantle is turned on and the temperature is gradually increased.
  - The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.

## Measurement of Specific Gravity

Specific gravity, the ratio of the density of a substance to the density of a reference substance (usually water), can be measured using a pycnometer or a hydrometer.

- Using a Pycnometer:
  - The empty pycnometer is weighed.
  - It is then filled with distilled water and weighed again to determine the weight of the water.
  - The pycnometer is emptied, dried, and filled with 2-Ethylhexyl mercaptan, then weighed.
  - The specific gravity is calculated by dividing the weight of the 2-Ethylhexyl mercaptan by the weight of the water.

## Flash Point Determination

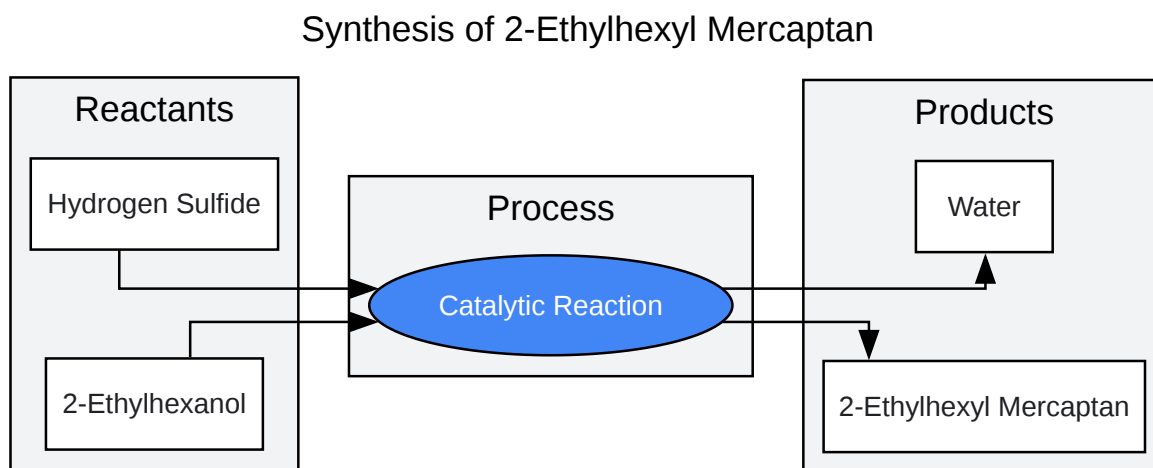
The flash point is a critical safety parameter, indicating the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. The Tag Closed-Cup (TCC) method is commonly used.

- Apparatus: A Tag Closed-Cup tester is used.
- Procedure:
  - The sample cup is filled with 2-Ethylhexyl mercaptan to the specified level.

- The lid is closed, and the sample is heated at a slow, constant rate.
- At regular temperature intervals, a small flame is introduced into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.

## Chemical Synthesis and Analysis Workflow

The following diagrams illustrate a typical synthesis route and an analytical workflow for 2-Ethylhexyl mercaptan.

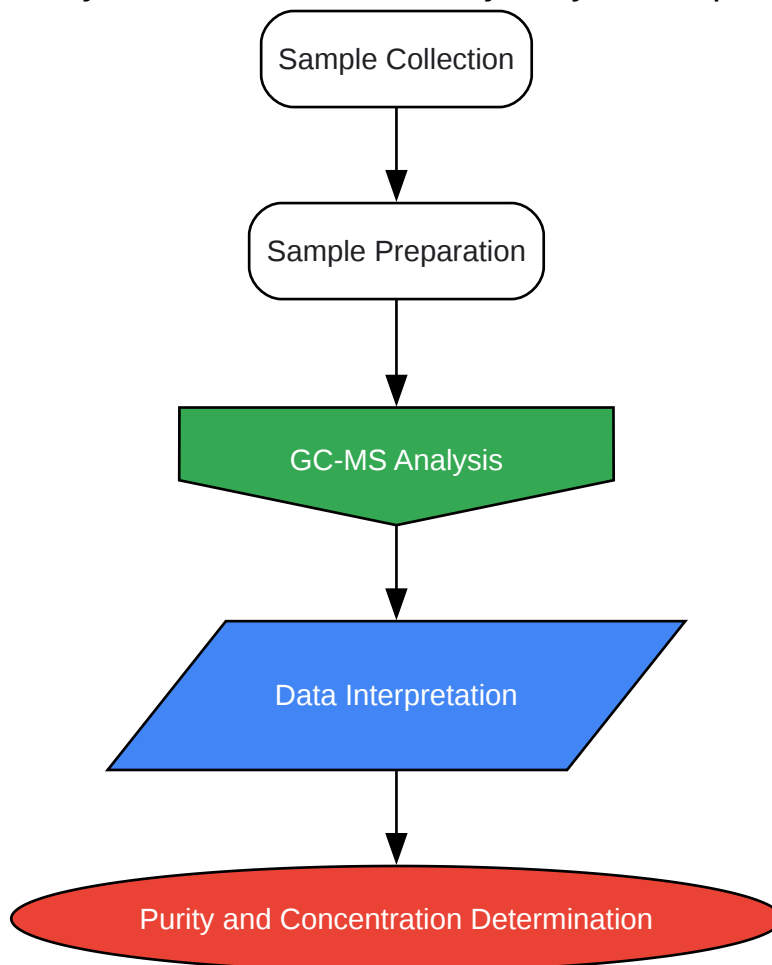


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Caption: A simplified diagram illustrating the synthesis of 2-Ethylhexyl mercaptan from 2-Ethylhexanol and Hydrogen Sulfide.

A common method for producing mercaptans is through the reaction of an alcohol with hydrogen sulfide in the presence of a catalyst.[2]

## Analytical Workflow for 2-Ethylhexyl Mercaptan



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Caption: A general workflow for the analysis of 2-Ethylhexyl mercaptan using Gas Chromatography-Mass Spectrometry (GC-MS).

Gas chromatography is a common technique for the analysis of mercaptans.[3][4][5] The use of a sulfur-selective detector, such as a flame photometric detector (FPD), can enhance the sensitivity and selectivity of the analysis.[5]

## Safety and Handling

2-Ethylhexyl mercaptan is classified as an irritant and is considered dangerous for the environment.[1] It may cause sensitization by skin contact and is irritating to the eyes.[1] Appropriate personal protective equipment, including gloves and eye protection, should be

worn when handling this chemical.[1] It should be stored in a cool, well-ventilated area in tightly sealed containers.[1]

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- To cite this document: BenchChem. [Physical properties of 2-Ethylhexyl mercaptan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584936#physical-properties-of-2-ethylhexyl-mercaptan]

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